

Navigating the Landscape of 12-OxoETE Detection: A Guide for Researchers

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Compound of Interest

Compound Name: 12-OxoETE

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For researchers, scientists, and drug development professionals investigating the role of 12-oxo-eicosatetraenoic acid (**12-OxoETE**), direct immunodetection remains a significant challenge. Following a comprehensive search of commercially available antibodies, this guide concludes that there are currently no specific antibodies that selectively target **12-OxoETE** for use in standard immunoassays like ELISA, Western Blot, or Immunohistochemistry.

Instead, the scientific community largely relies on analytical methods such as liquid chromatography-mass spectrometry (LC-MS/MS) for the quantification of **12-OxoETE** in biological samples. This guide will provide an overview of the current landscape, including a comparison of antibodies for the closely related precursor molecule, 12-hydroxyeicosatetraenoic acid (12-HETE), and relevant experimental protocols.

The Challenge of 12-OxoETE Antibody Development

The small size and lipid nature of **12-OxoETE** make it a difficult antigen for generating specific antibodies. The subtle difference between **12-OxoETE** and its precursor 12-HETE, a single ketone group versus a hydroxyl group, poses a significant hurdle for achieving high specificity and avoiding cross-reactivity. As a result, researchers seeking to understand the function of **12-OxoETE** often turn to measuring its precursor, 12-HETE, as an indirect indicator or utilize sophisticated analytical techniques.

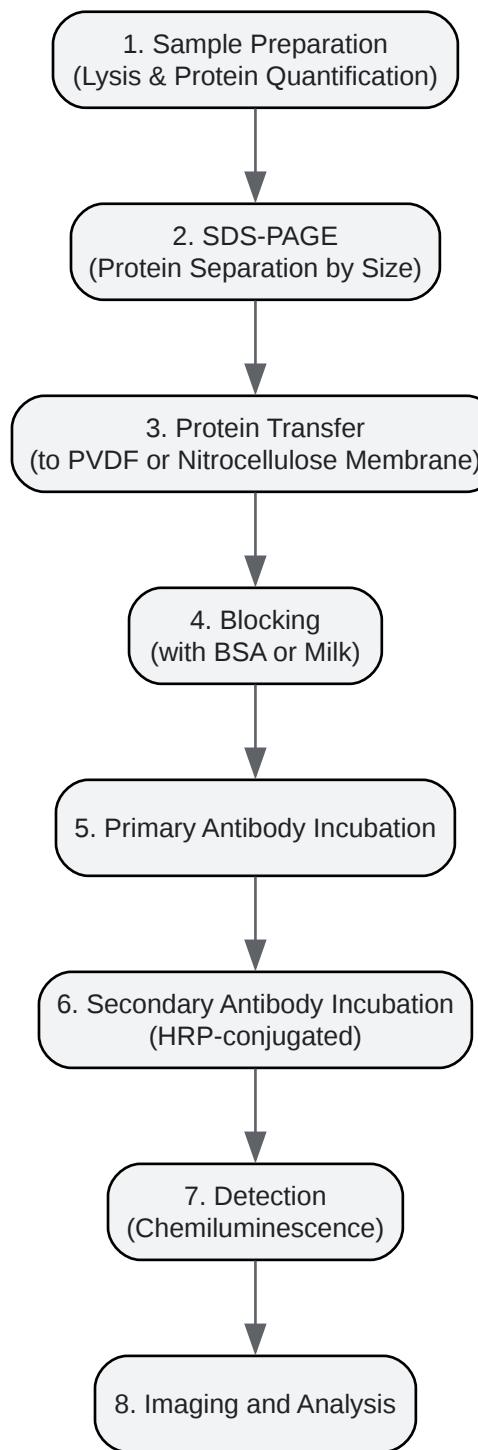
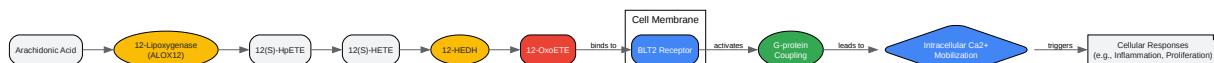
Head-to-Head Comparison of 12-HETE Antibodies

While direct **12-OxoETE** antibodies are not available, several commercial antibodies targeting 12-HETE can be used to study the broader 12-lipoxygenase pathway. Below is a comparison of commercially available 12-HETE ELISA kits, which are commonly used for quantification.

Vendor	Product Name	Assay Type	Sample Type	Range	Sensitivity
Cayman Chemical	12(S)-HETE ELISA Kit	Competitive ELISA	Plasma, Serum, other matrices	0.091-200 ng/ml	~0.5 ng/ml
MyBioSource	Mouse 12-HETE ELISA Kit	Sandwich ELISA	Body fluids, tissue homogenates	1.56-100 ng/mL	Up to 0.5 ng/mL
MyBioSource	General 12-HETE ELISA Kit	Competitive ELISA	Serum, Plasma, Cell Culture Supernatant	0.313-20ng/ml	0.188ng/ml
FineTest	12-HETE ELISA Kit	Competitive ELISA	Serum, Plasma, Cell Culture Supernatant	0.313-20ng/ml	0.188ng/ml

12-OxoETE Signaling Pathway

12-OxoETE is a bioactive lipid derived from the oxidation of 12-HETE.^[1] It is known to exert its biological effects by interacting with specific receptors, leading to downstream signaling cascades that can influence a variety of cellular processes. One of the key receptors implicated in **12-OxoETE** signaling is the leukotriene B4 receptor 2 (BLT2). The binding of **12-OxoETE** to BLT2 can trigger intracellular calcium mobilization, a critical event in cell activation. While the G protein-coupled receptor GPR31 is primarily associated with 12-HETE, some studies suggest potential cross-reactivity or involvement in the broader signaling of 12-lipoxygenase metabolites.^[1]



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References

- 1. Biosynthesis, biological effects, and receptors of hydroxyeicosatetraenoic acids (HETEs) and oxoeicosatetraenoic acids (oxo-ETEs) derived from arachidonic acid - PMC [pmc.ncbi.nlm.nih.gov]
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